

Application of 3-(Methylamino)butan-1-ol in proteomics research

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Compound of Interest

Compound Name: 3-(Methylamino)butan-1-ol

Cat. No.: B1601715

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Subject Matter Analysis Report

Topic: Application of 3-(Methylamino)butan-1-ol in proteomics research.

Analysis: Following a comprehensive search of scientific literature, chemical supplier databases, and proteomics methodology resources, there is no documented evidence to suggest that 3-(Methylamino)butan-1-ol is used as a reagent or has any established application in the field of proteomics research.

Detailed Findings:

- **Chemical Identity and Primary Use:** 3-(Methylamino)butan-1-ol (CAS No. 2704-55-4) is a known chemical compound.[1][2] Available literature and supplier information primarily describe its use as a building block or intermediate in organic synthesis, particularly for creating more complex molecules, including potential pharmaceutical compounds.[3][4] There is no mention of its direct use in analytical biochemistry or proteomics.
- **Lack of Proteomics Literature:** Searches for this compound in conjunction with proteomics-specific keywords (e.g., "mass spectrometry," "protein digestion," "sample preparation," "crosslinking," "labeling") yielded no relevant results. Established protocols and guides for proteomics sample preparation from major scientific sources and suppliers do not list this compound as a reagent.[5][6]

- No Analogous Compounds of Note: While other amino alcohols and reagents with amine functionalities are used in proteomics (e.g., for derivatization or as buffer components), there is no clear, analogous compound with a similar structure to **3-(Methylamino)butan-1-ol** that holds a prominent role.^[7] The applications of related structures like 3-(Methylamino)propan-1-ol are also primarily in chemical synthesis.^{[8][9]}

Conclusion:

The premise of the user's request—to create a detailed application note and protocol for the use of **3-(Methylamino)butan-1-ol** in proteomics—is based on a factually incorrect assumption. The compound does not have a recognized role in this field.

Recommendation:

It is not possible to generate the requested content while adhering to the core requirements of Scientific Integrity & Logic (E-E-A-T). Creating a hypothetical application note would be speculative, misleading, and lack the authoritative grounding and verifiable references required. Doing so would constitute a fabrication of scientific protocol.

Therefore, this request cannot be fulfilled. It is recommended to inform the user that their topic of interest has no basis in current scientific practice and to offer assistance on a different, valid topic within proteomics research.

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References

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